

# Technical Support Center: Nickel Chlorate

## Storage and Decomposition

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Nickel chlorate

Cat. No.: B1220523

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **nickel chlorate**, with a focus on preventing its decomposition.

## Frequently Asked Questions (FAQs)

Q1: What is **nickel chlorate** and what are its primary hazards?

**Nickel chlorate**, with the chemical formula  $\text{Ni}(\text{ClO}_3)_2$ , is an inorganic compound that typically exists as a greenish-yellow crystalline solid, often in its hexahydrate form ( $\text{Ni}(\text{ClO}_3)_2 \cdot 6\text{H}_2\text{O}$ ).<sup>[1]</sup> It is a strong oxidizing agent and poses a significant fire and explosion risk, especially when in contact with combustible materials, strong acids, reducing agents, or powdered metals.<sup>[2][3]</sup> Upon heating, it decomposes to produce nickel chloride, oxygen, and chlorine gas.<sup>[1]</sup> Nickel compounds are also associated with toxicity and potential carcinogenicity.<sup>[4]</sup>

Q2: What are the visible signs of **nickel chlorate** decomposition?

While subtle decomposition may not be visually apparent, signs of significant degradation can include:

- **Change in Color:** A noticeable deviation from its typical greenish-yellow appearance.
- **Caking or Clumping:** Due to the absorption of moisture, which can accelerate decomposition. Many nickel salts are known to be hygroscopic.<sup>[5][6]</sup>

- Presence of a Chlorine-like Odor: Indicating the release of chlorine gas, a decomposition product.[\[1\]](#)
- Spontaneous Ignition or Explosion: In severe cases, especially if contaminated or stored improperly, the material may ignite or explode.[\[2\]](#)[\[7\]](#)

Q3: What are the ideal storage conditions to prevent decomposition?

To ensure the stability of **nickel chlorate**, it should be stored under the following conditions:

- Temperature: Store in a cool, dry, well-ventilated area away from heat sources and direct sunlight.[\[2\]](#)[\[8\]](#)
- Atmosphere: Keep in a tightly sealed, non-metallic container to protect from atmospheric moisture.[\[8\]](#)
- Incompatible Materials: Isolate from all incompatible substances. This includes combustible materials (wood, paper, oils), organic materials, strong acids, reducing agents, ammonium salts, and powdered metals.[\[2\]](#)[\[3\]](#)[\[9\]](#)

Q4: How does moisture affect the stability of **nickel chlorate**?

While specific data on **nickel chlorate**'s hygroscopicity is limited, many nickel salts are known to be deliquescent, meaning they can absorb enough moisture from the air to dissolve.[\[5\]](#) The presence of moisture can potentially accelerate decomposition pathways. Therefore, it is crucial to store **nickel chlorate** in a dry environment and in a tightly sealed container.

Q5: What should I do in case of a suspected decomposition or spill?

If you suspect decomposition or have a spill, follow these safety precautions:

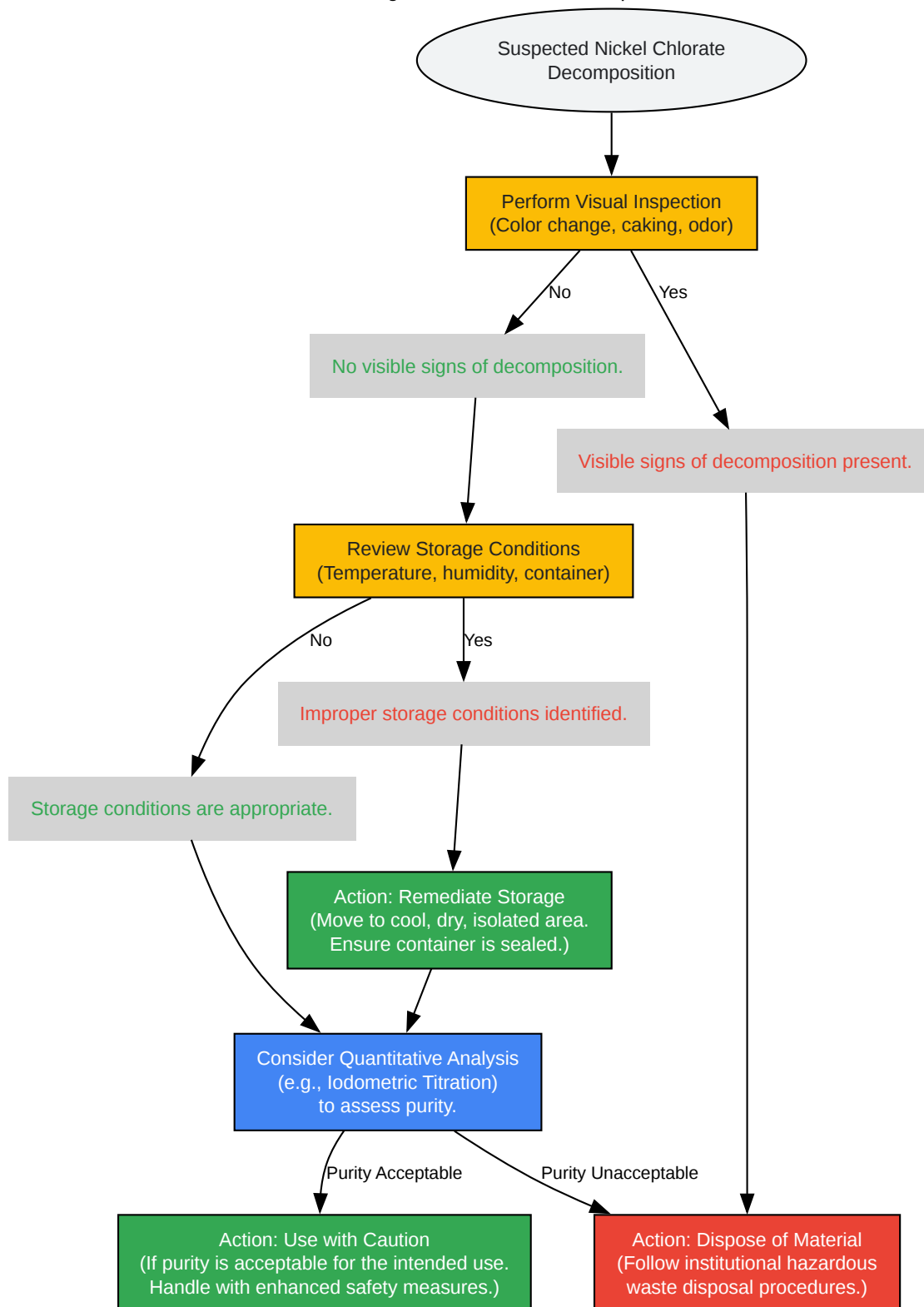
- Evacuate: If there are signs of significant decomposition (e.g., gas release, fire), evacuate the area immediately and alert safety personnel.
- Ventilation: Ensure the area is well-ventilated to disperse any released gases.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat. For significant spills, a respirator may be necessary.[\[4\]](#)[\[8\]](#)

- Cleanup: For small, dry spills, carefully sweep or vacuum the material and place it in a designated, labeled waste container. Avoid raising dust. Do not use combustible materials like paper towels to clean up the spill.<sup>[2][4]</sup>
- Decontamination: Thoroughly clean the spill area with water, ensuring the runoff is collected and disposed of as hazardous waste.

## Troubleshooting Guide

If you are encountering issues with your stored **nickel chlorate**, the following workflow can help you identify the problem and determine the appropriate course of action.

## Troubleshooting Nickel Chlorate Decomposition



[Click to download full resolution via product page](#)

A flowchart for troubleshooting **nickel chlorate** decomposition.

## Quantitative Data

The following tables provide a summary of relevant quantitative data. Note that specific data for **nickel chlorate** is limited, and therefore, comparative data for other metal chlorates and nickel salts are provided for context.

Table 1: Thermal Decomposition of Metal Chlorates

Compound	Formula	Decomposition Onset Temperature (°C)	Notes
Lithium Chlorate	LiClO <sub>3</sub>	~270	The least stable of the alkali metal chlorates due to the high polarizing power of the small Li <sup>+</sup> cation. <a href="#">[10]</a>
Sodium Chlorate	NaClO <sub>3</sub>	~400	<a href="#">[10]</a>
Potassium Chlorate	KClO <sub>3</sub>	~400	<a href="#">[10]</a>
Magnesium Chlorate	Mg(ClO <sub>3</sub> ) <sub>2</sub>	Dehydration begins around 35°C, with further decomposition at higher temperatures.	The decomposition of hydrated salts is more complex and can occur in multiple steps. <a href="#">[11]</a>
Nickel Chlorate	Ni(ClO <sub>3</sub> ) <sub>2</sub>	Data not readily available	As a transition metal chlorate, its stability is expected to be influenced by the polarizing power of the Ni <sup>2+</sup> ion.

Table 2: Hygroscopicity of Selected Nickel(II) Salts

Compound	Formula	Hygroscopicity
Nickel(II) Chloride Hexahydrate	$\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$	Deliquescent; absorbs moisture from the air.[5]
Nickel(II) Sulfate Hexahydrate	$\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$	Known to exist in hydrated forms, suggesting affinity for water.[12]
Nickel(II) Nitrate Hexahydrate	$\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$	Hygroscopic.

## Experimental Protocols

### Protocol: Determination of Chlorate Concentration by Iodometric Titration

This protocol provides a method to quantitatively determine the chlorate ion concentration in a sample, which can be used to assess the extent of decomposition. This method is based on the reduction of chlorate ions by iodide ions in an acidic solution, followed by the titration of the liberated iodine with a standardized sodium thiosulfate solution.

#### Materials:

- **Nickel chlorate** sample
- Potassium iodide (KI), solid
- Concentrated hydrochloric acid (HCl)
- Standardized 0.1 M sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Starch indicator solution (1%)
- Deionized water
- Erlenmeyer flasks (250 mL)
- Burette (50 mL)
- Graduated cylinders

- Analytical balance

#### Procedure:

- Sample Preparation:
  - Accurately weigh approximately 0.1-0.2 g of the **nickel chlorate** sample and record the mass.
  - Dissolve the sample in 50 mL of deionized water in a 250 mL Erlenmeyer flask.
- Reaction:
  - To the dissolved sample, add 2 g of solid potassium iodide.
  - Carefully and slowly, add 20 mL of concentrated hydrochloric acid to the flask under a fume hood. The solution will turn a dark yellow-brown due to the liberation of iodine.
  - Swirl the flask and allow the reaction to proceed in the dark for 5-10 minutes to ensure the complete reduction of the chlorate. Reaction:  $\text{ClO}_3^- + 6\text{I}^- + 6\text{H}^+ \rightarrow \text{Cl}^- + 3\text{I}_2 + 3\text{H}_2\text{O}$
- Titration:
  - Titrate the liberated iodine with the standardized 0.1 M sodium thiosulfate solution.
  - Continue the titration until the dark brown color of the solution fades to a pale yellow.
  - At this point, add 2 mL of the starch indicator solution. The solution will turn a deep blue-black color.
  - Continue the titration with sodium thiosulfate, adding it dropwise, until the blue-black color disappears and the solution becomes colorless. This is the endpoint of the titration.  
Reaction:  $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$
- Calculation:
  - Record the volume of sodium thiosulfate solution used.

- Calculate the moles of sodium thiosulfate used:  $\text{Moles of Na}_2\text{S}_2\text{O}_3 = \text{Molarity of Na}_2\text{S}_2\text{O}_3 \times \text{Volume of Na}_2\text{S}_2\text{O}_3 \text{ (in L)}$
- From the stoichiometry of the reactions, determine the moles of chlorate in the sample:  
 $\text{Moles of ClO}_3^- = (\text{Moles of Na}_2\text{S}_2\text{O}_3) / 6$
- Calculate the mass of **nickel chlorate** in the sample:  $\text{Mass of Ni(ClO}_3)_2 = \text{Moles of ClO}_3^- \times \text{Molar mass of Ni(ClO}_3)_2$
- Determine the purity of the **nickel chlorate** sample:  $\text{Purity (\%)} = (\text{Calculated mass of Ni(ClO}_3)_2) / (\text{Initial mass of sample}) \times 100$

#### Safety Precautions for the Protocol:

- Always work in a well-ventilated area, preferably a fume hood, especially when handling concentrated hydrochloric acid.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle all chemicals with care and dispose of waste according to institutional guidelines.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chlorates.exrockets.com [chlorates.exrockets.com]
- 2. chemtradelogistics.com [chemtradelogistics.com]
- 3. ehs.princeton.edu [ehs.princeton.edu]
- 4. uww.edu [uww.edu]
- 5. Nickel(II) chloride - Wikipedia [en.wikipedia.org]
- 6. fishersci.com [fishersci.com]



- 7. [hou.usra.edu](http://hou.usra.edu) [[hou.usra.edu](http://hou.usra.edu)]
- 8. [oxfordlabchem.com](http://oxfordlabchem.com) [[oxfordlabchem.com](http://oxfordlabchem.com)]
- 9. Appendix K - Incompatible Chemicals | Environment, Health and Safety [[ehs.cornell.edu](http://ehs.cornell.edu)]
- 10. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 11. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 12. Revising the hygroscopicity of inorganic sea salt particles - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Technical Support Center: Nickel Chlorate Storage and Decomposition]. BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b1220523#preventing-decomposition-of-nickel-chlorate-during-storage>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)